

UCB-35440: A Dual-Acting Anti-Inflammatory Agent

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Compound of Interest

Compound Name: UCB-35440

Cat. No.: B1683355

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Abstract

UCB-35440 is a novel investigational compound with a unique dual mechanism of action, functioning as both a 5-lipoxygenase (5-LOX) inhibitor and a histamine H1 receptor antagonist. This dual functionality suggests its potential therapeutic application in inflammatory conditions where both leukotriene and histamine-mediated pathways play a significant role, such as dermatitis and asthma. This document provides a comprehensive overview of the available technical information on **UCB-35440**, including its chemical properties, proposed mechanisms of action, and relevant experimental methodologies for its evaluation.

Core Compound Data

The fundamental physicochemical properties of **UCB-35440** are summarized in the table below. This information is critical for the preparation of stock solutions, determination of molar concentrations in experimental setups, and interpretation of analytical data.

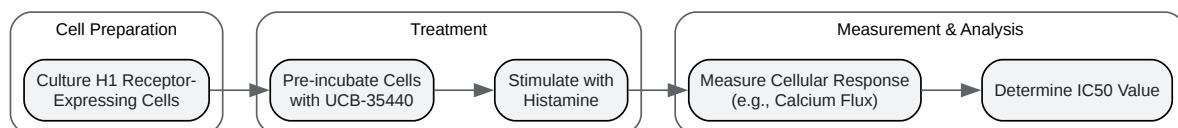
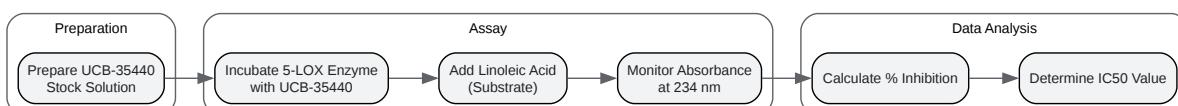
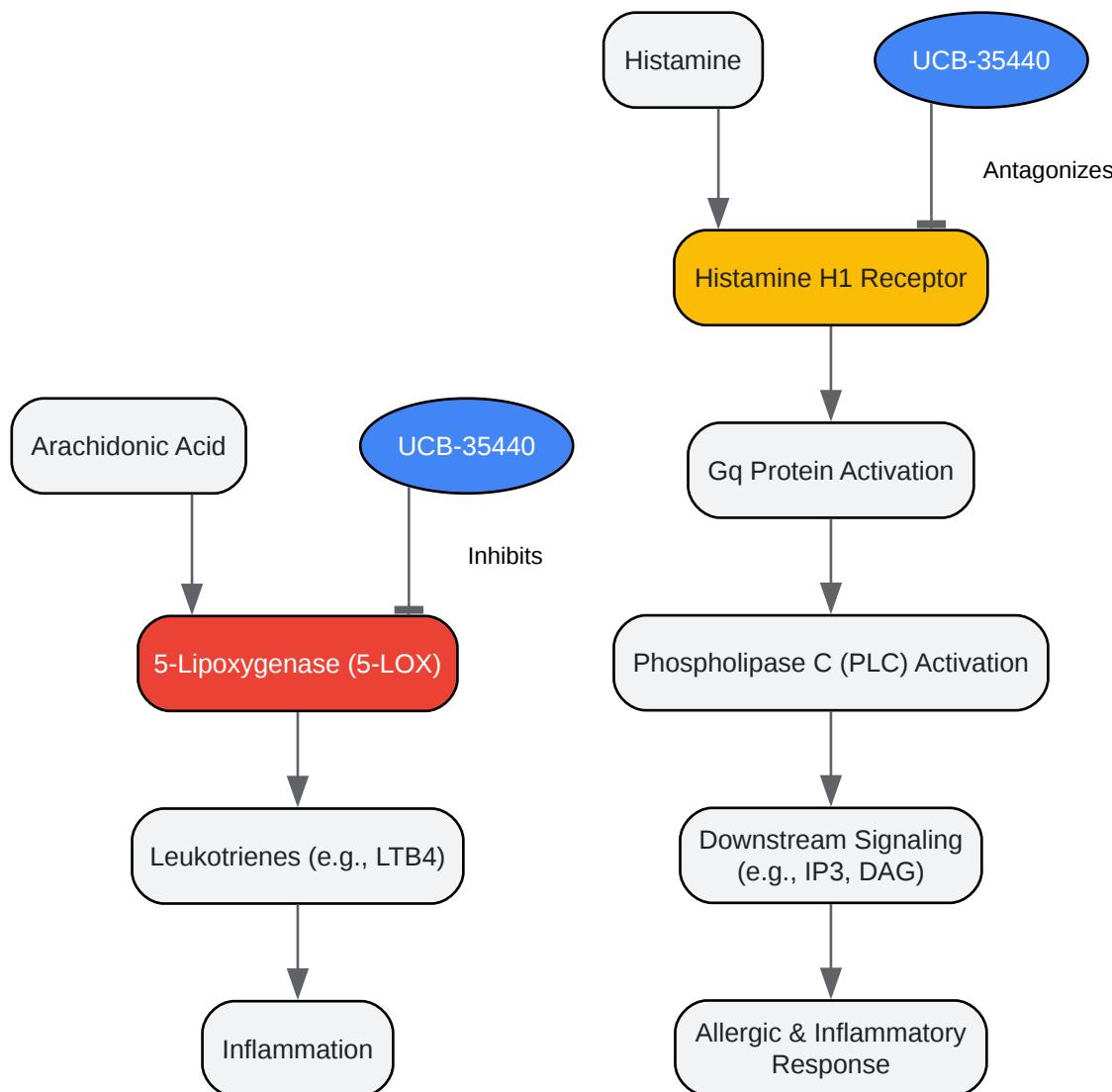
Parameter	Value	Reference
CAS Number	299460-62-1	[1]
Molecular Weight	576.09 g/mol	[1]
Molecular Formula	C31H34CIN5O4	[1]

Mechanism of Action

UCB-35440 exerts its pharmacological effects through the simultaneous modulation of two key inflammatory pathways: the 5-lipoxygenase pathway and the histamine H1 receptor signaling cascade.

Inhibition of 5-Lipoxygenase (5-LOX)

The 5-lipoxygenase enzyme is a critical component in the biosynthesis of leukotrienes, which are potent lipid mediators of inflammation.^{[2][3]} By inhibiting 5-LOX, **UCB-35440** is proposed to block the conversion of arachidonic acid into leukotrienes, thereby reducing the inflammatory response.^{[4][5]} The signaling pathway is depicted below.



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